

How to handle and store trichloropyrimidine-2-carbonitrile safely

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Compound of Interest

Compound Name: *trichloropyrimidine-2-carbonitrile*

Cat. No.: *B6189978*

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Technical Support Center: Trichloropyrimidine-2-carbonitrile

Disclaimer: No specific Safety Data Sheet (SDS) for **trichloropyrimidine-2-carbonitrile** was located. The following guidance is based on the safety data for structurally similar compounds, such as 2,4,5-trichloropyrimidine, 2,4,6-trichloropyrimidine, and 4,5,6-trichloropyrimidine. Researchers should handle **trichloropyrimidine-2-carbonitrile** with the assumption that it possesses similar hazardous properties.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **trichloropyrimidine-2-carbonitrile**?

A1: Based on data from related trichloropyrimidine compounds, **trichloropyrimidine-2-carbonitrile** is expected to be harmful if swallowed, in contact with skin, or if inhaled.[1] It is also likely to cause skin and serious eye irritation.[2][3] Some related compounds are also lachrymators, meaning they can cause tearing.[4]

Q2: What are the proper storage conditions for **trichloropyrimidine-2-carbonitrile**?

A2: **Trichloropyrimidine-2-carbonitrile** should be stored in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible substances such as strong oxidizing agents and strong acids.[2] Some sources recommend long-term storage at 2-8°C.[5]

Q3: What personal protective equipment (PPE) is required when handling this compound?

A3: A comprehensive range of PPE is necessary to ensure safety. This includes chemical-resistant gloves (such as nitrile rubber), protective clothing to prevent skin contact, and appropriate eye and face protection like safety goggles and a face shield.^[2]^[5] A dust respirator should be used if dust is generated.^[1]

Q4: How should I handle a spill of **trichloropyrimidine-2-carbonitrile**?

A4: In the event of a spill, you should first ensure the area is well-ventilated and eliminate any ignition sources.^[5] Wearing appropriate personal protective equipment, you should sweep up or vacuum the spilled material and place it into a suitable, labeled container for disposal.^[2]^[5] Avoid generating dust.^[2]

Q5: What should I do in case of accidental exposure?

A5: Immediate action is crucial.

- Eye Contact: Immediately flush your eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek medical attention.^[2]
- Skin Contact: Remove any contaminated clothing and flush the affected skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.^[2]
- Inhalation: Move to fresh air immediately. If you have difficulty breathing, administer oxygen. Seek medical attention.^[2]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, have them rinse their mouth and drink 2-4 cupfuls of water or milk. Seek immediate medical attention.^[2]

Troubleshooting Guide

Issue	Possible Cause	Solution
Eye or respiratory irritation during handling	Inadequate ventilation or improper PPE.	Move to a well-ventilated area immediately. Always handle the compound in a chemical fume hood. Ensure you are wearing appropriate PPE, including safety goggles and a respirator if necessary. [2] [5]
Caking or clumping of the solid compound	Improper storage, leading to moisture absorption.	Store the compound in a tightly sealed container in a dry, cool place. [2] Using a desiccator for storage may be beneficial.
Contamination of work surfaces	Spillage during transfer or handling.	Clean spills immediately using appropriate procedures and PPE. [2] Regularly decontaminate work surfaces after handling the compound.

Quantitative Data Summary

Physical and Chemical Properties of Related Trichloropyrimidines

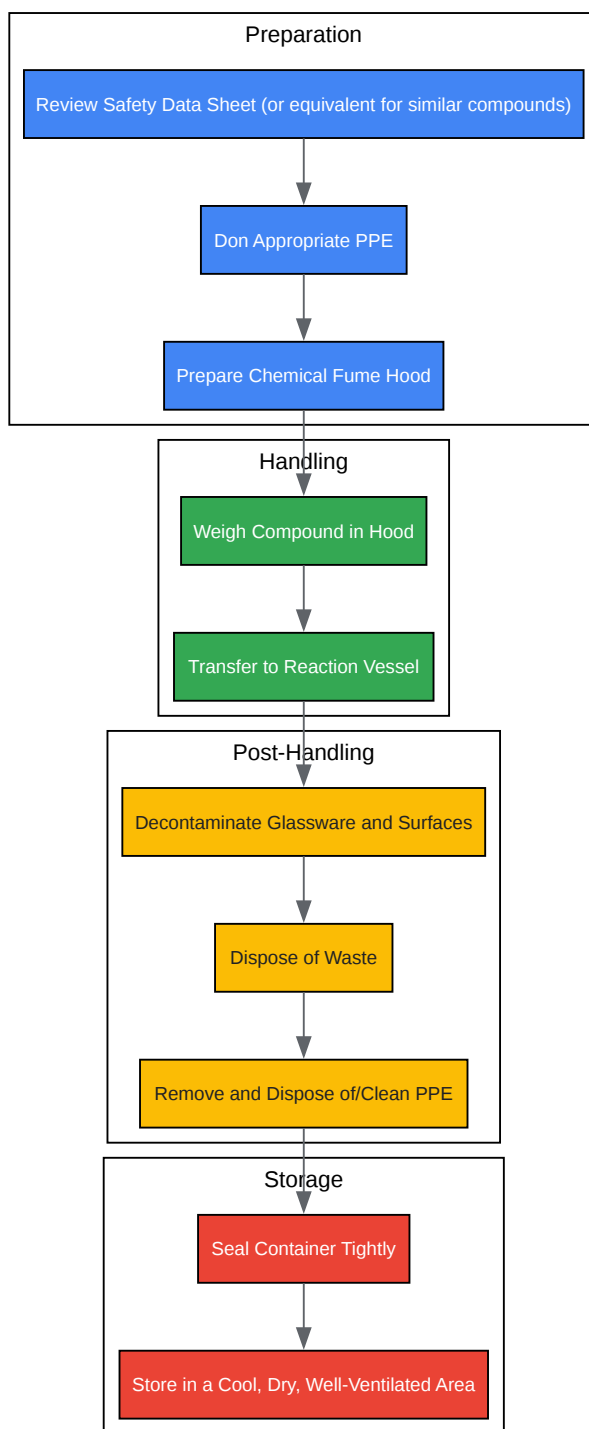
Property	2,4,6-Trichloropyrimidine	4,5,6-Trichloropyrimidine
Molecular Formula	C ₄ HCl ₃ N ₂	C ₄ HCl ₃ N ₂
Molecular Weight	183.42 g/mol	Not specified
Appearance	Clear solid	Very pale yellow to yellow-red crystal/powder
Melting Point	23 - 25 °C	53 °C
Boiling Point	210 - 215 °C	87 °C at 1.6 kPa
Flash Point	> 112 °C	Not available

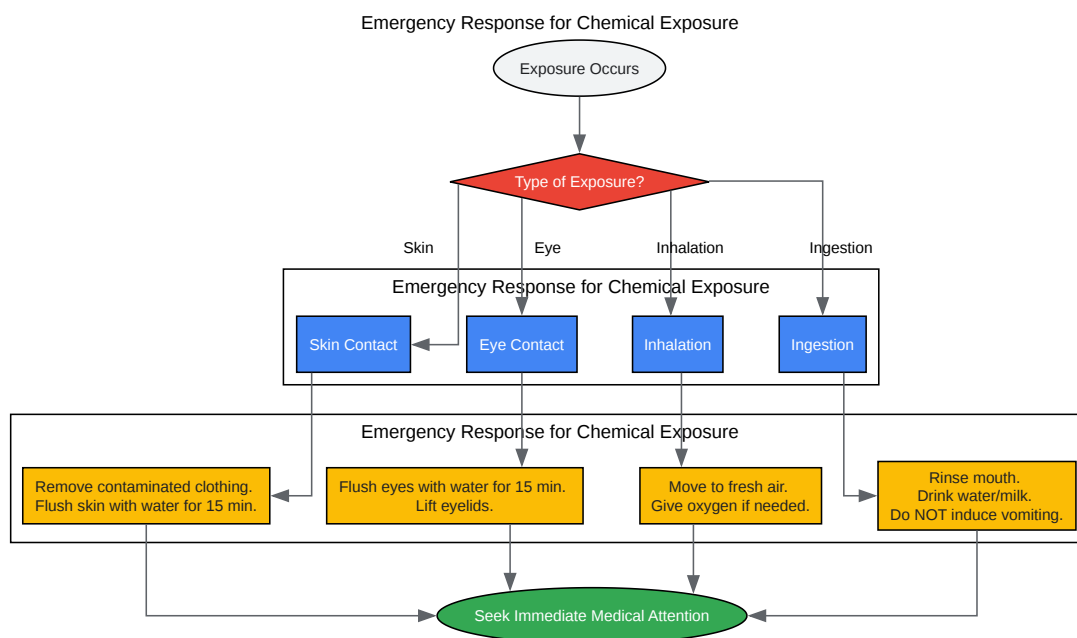
Personal Protective Equipment (PPE) Recommendations

Protection Type	Specification	Source Citation
Eye/Face Protection	Tight-sealing safety goggles or a face shield.	[6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), protective clothing.	[2]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator if dust is generated.	[4] [6]

Experimental Workflows and Logical Relationships

Safe Handling Workflow for Trichloropyrimidine-2-carbonitrile

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **trichloropyrimidine-2-carbonitrile**.



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Caption: Decision-making workflow for emergency response to chemical exposure.

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